

methyl octanoate Pt/Al₂O₃ vs Pt/TiO₂ selectivity

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Compound Focus: Methyl Octanoate

CAS No.: 111-11-5

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Catalyst Comparison at a Glance

The table below summarizes the performance and characteristics of Pt/Al₂O₃ and Pt/TiO₂ catalysts based on the research data.

Feature	Pt/Al ₂ O ₃	Pt/TiO ₂
Primary Role of Support	Acidic support; promotes C-C bond cleavage [1]	Promotes hydrogenation of the ester [2]
Dominant Reaction Pathway	Decarboxylation/Decarbonylation [1]	Hydrogenolysis (C-O bond cleavage) [2]
Main Hydrocarbon Product	n-Heptane (C7) [1]	C8 Hydrocarbons [2]
Key Product Ratio	Lower n-C8/n-C7 ratio [3]	Higher n-C8/n-C7 ratio [3] [2]
Stability without H ₂	Deactivates quickly by coking [2]	Information not specified in results

Experimental Protocols

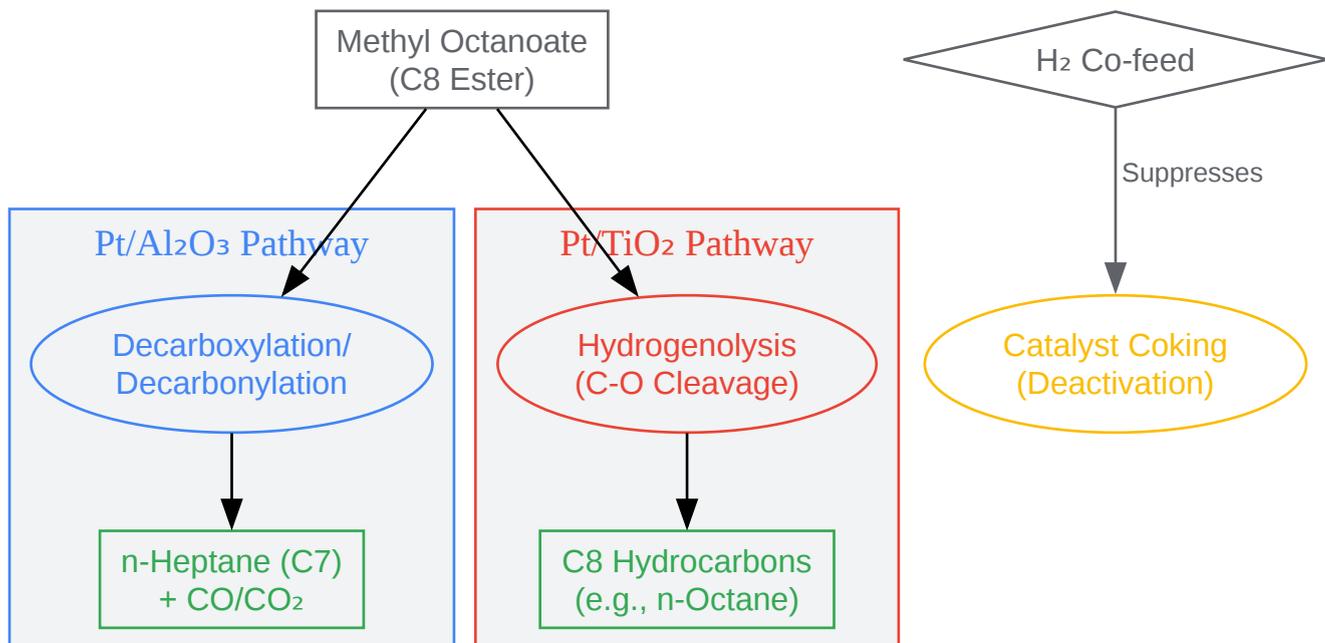
The comparative data comes from gas-phase reaction studies of **methyl octanoate**. Here are the typical methodologies used:

- **Typical Reaction Conditions:** Reactions were often conducted in a flow reactor at atmospheric pressure. A common temperature used is **300-330 °C** [1]. The feed typically consists of **methyl octanoate** vapor carried by a gas stream, either pure H₂, pure He, or a mixture like 5% H₂/He [1] [3].
- **Catalyst Preparation and Characterization:** The 1% Pt/Al₂O₃ and Pt/TiO₂ catalysts are typically prepared by impregnating the support with a platinum salt solution. Before reaction testing, they are characterized by techniques like **CO chemisorption** (to determine metal surface area and dispersion), **Temperature Programmed Reduction (TPR)**, and **XPS** to understand the chemical state of the platinum [2].
- **Product Analysis:** The effluent from the reactor is analyzed using online gas chromatography (GC). This allows for the identification and quantification of the various reaction products, such as n-heptane (n-C7) and n-octane (n-C8), from which selectivity and the n-C8/n-C7 ratio are calculated [1] [3].

Reaction Pathways and Deactivation

The conversion of **methyl octanoate** can follow different pathways, leading to the different product distributions observed.

The diagram below illustrates the primary reaction routes for **methyl octanoate** over the two catalysts.



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A key challenge with Pt/Al₂O₃ is **catalyst deactivation**, especially in the absence of hydrogen.

- **Coking:** Under inert atmospheres (like He), Pt/Al₂O₃ **deactivates quickly by coking** [2]. The alkenes formed, which are coke precursors, oligomerize to form carbonaceous deposits that block active sites [1] [4].
- **Role of Hydrogen:** Co-feeding H₂ helps maintain catalyst activity by hydrogenating coke precursors and cleaning the metal surface [1]. It also shifts the product selectivity entirely to paraffins instead of alkenes [1].

Interpretation and Research Implications

The choice between Pt/Al₂O₃ and Pt/TiO₂ depends on the target product.

- To maximize the yield of **n-heptane (C7)**, a direct drop-in diesel component, **Pt/Al₂O₃** is the more effective catalyst.
- To produce longer-chain **C8 hydrocarbons**, which may be desirable for yield or other properties, **Pt/TiO₂** is the preferred catalyst.

This comparison is based on research available up to 2009. To ensure your work reflects the most current understanding, I recommend searching for recent reviews on catalyst design for fatty acid ester deoxygenation or exploring databases for the latest publications on Pt/TiO₂ in this reaction.

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